

Application Notes and Protocols for Methyl 2-ethoxyacetate as a Reaction Solvent

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Compound of Interest

Compound Name: Methyl 2-ethoxyacetate

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Introduction

Methyl 2-ethoxyacetate is a chemical compound with potential as a reaction solvent in various chemical syntheses. This document provides a summary of its known properties and theoretical applications based on its chemical structure and physical characteristics. It is important to note that while the properties of **Methyl 2-ethoxyacetate** are documented, specific examples of its use as a primary reaction solvent in published scientific literature and patents are scarce. Therefore, the application notes provided herein are based on general principles of organic chemistry and the expected behavior of a solvent with its characteristics.

Physicochemical Properties

A comprehensive summary of the key physical and chemical properties of **Methyl 2-ethoxyacetate** is presented in Table 1. These properties are essential for determining its suitability for specific reaction conditions and for safe handling.

Table 1: Physicochemical Properties of **Methyl 2-ethoxyacetate**[\[1\]](#)

Property	Value
IUPAC Name	methyl 2-ethoxyacetate
Synonyms	Methyl ethoxyacetate, Acetic acid, 2-ethoxy-, methyl ester
CAS Number	17640-26-5
Molecular Formula	C5H10O3
Molecular Weight	118.13 g/mol
Appearance	Colorless liquid (predicted)
Boiling Point	145-146 °C (predicted)
Melting Point	Data not available
Density	0.999 g/cm ³ (predicted)
Solubility	Soluble in many organic solvents.

Safety and Handling

Proper safety precautions are crucial when handling any chemical. The available safety data for **Methyl 2-ethoxyacetate** is summarized in Table 2.

Table 2: Safety Information for **Methyl 2-ethoxyacetate**

Hazard	Description
GHS Pictograms	GHS07 (Harmful)
Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P280: Wear protective gloves/protective clothing/eye protection/face protection. P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P302+P352: IF ON SKIN: Wash with plenty of soap and water. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Theoretical Applications as a Reaction Solvent

While specific, documented applications are limited, the physicochemical properties of **Methyl 2-ethoxyacetate** suggest its potential utility in several areas of chemical synthesis. Its moderate boiling point makes it suitable for reactions requiring elevated temperatures without the need for high-pressure apparatus. The presence of both an ether and an ester functional group imparts a degree of polarity, suggesting it could be a suitable solvent for a range of polar and nonpolar reactants.

Potential Advantages:

- **Moderate Boiling Point:** Allows for reactions to be conducted at temperatures between room temperature and ~145°C, providing a good range for optimizing reaction kinetics.
- **Aprotic Nature:** As an aprotic solvent, it is suitable for reactions involving strong bases or other reagents that are sensitive to acidic protons.

- Solvating Properties: The combination of ether and ester functionalities may provide good solubility for a variety of organic compounds, including those with moderate polarity.

Potential Areas of Application:

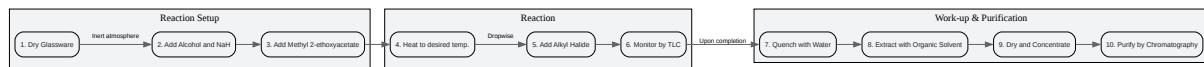
- Nucleophilic Substitution Reactions: Its polar aprotic nature could facilitate SN2 reactions by solvating cations, thereby increasing the nucleophilicity of the corresponding anion.
- Ester and Ether Synthesis: Due to its structural similarity, it may serve as a suitable solvent for the synthesis of other esters and ethers, potentially offering favorable solubility for starting materials and reagents.
- Polymer Chemistry: It could potentially be used as a solvent for the synthesis or processing of certain types of polymers where its specific solvating properties are advantageous.

Experimental Protocols (Theoretical Framework)

Disclaimer: The following protocols are theoretical and should be considered as a starting point for investigation. They are not based on published experimental data using **Methyl 2-ethoxyacetate** as a solvent. Researchers should conduct small-scale trials and thorough safety assessments before proceeding.

General Protocol for a Nucleophilic Substitution Reaction (e.g., Williamson Ether Synthesis)

This hypothetical protocol outlines the steps for a Williamson ether synthesis, a common type of nucleophilic substitution reaction.



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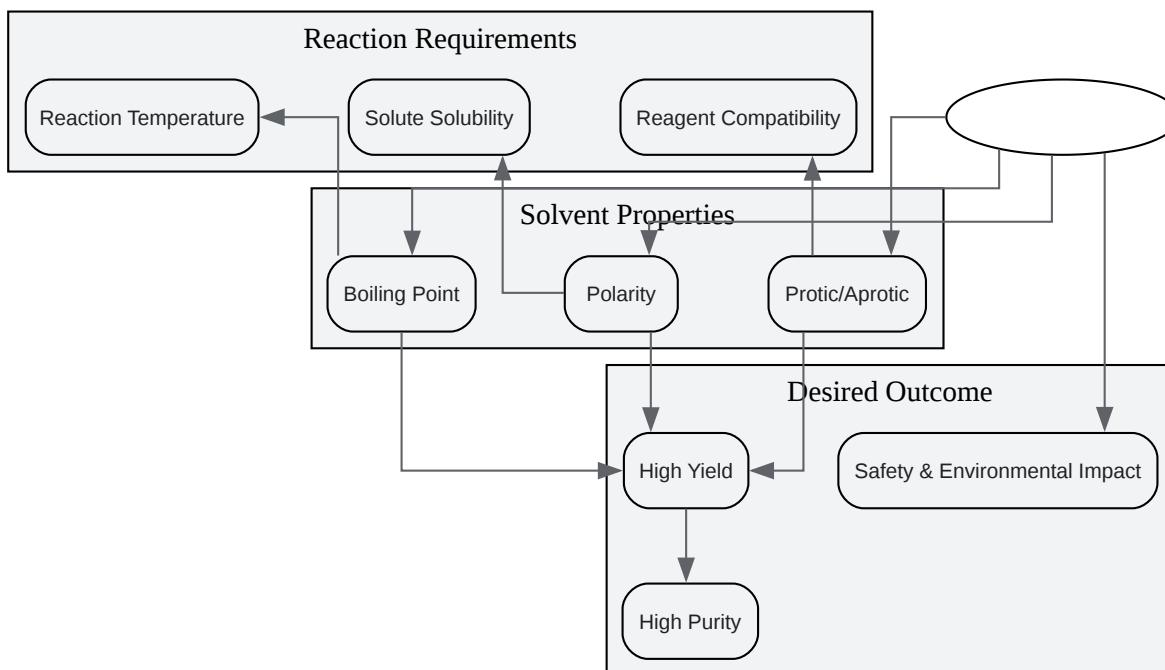
Caption: Hypothetical workflow for a Williamson ether synthesis.

Procedure:

- Under an inert atmosphere (e.g., nitrogen or argon), add the desired alcohol to a round-bottom flask containing a magnetic stir bar.
- Carefully add sodium hydride (NaH) portion-wise at 0 °C.
- Add anhydrous **Methyl 2-ethoxyacetate** as the solvent.
- Allow the mixture to stir at room temperature for 30 minutes.
- Add the alkyl halide dropwise to the reaction mixture.
- Heat the reaction to a temperature between 60-120 °C and monitor the progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction to room temperature and cautiously quench with water.
- Extract the aqueous layer with a suitable organic solvent (e.g., ethyl acetate).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography.

Logical Relationships in Solvent Selection

The decision to use a particular solvent is based on a variety of factors. The following diagram illustrates the logical relationships in selecting a reaction solvent.



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Caption: Key factors influencing the choice of a reaction solvent.

Conclusion

Methyl 2-ethoxyacetate possesses properties that suggest its potential as a useful aprotic, polar solvent for organic synthesis. However, a notable lack of published applications limits the ability to provide detailed, validated experimental protocols. The information and theoretical frameworks presented in these application notes are intended to serve as a guide for researchers interested in exploring the use of **Methyl 2-ethoxyacetate** in their work. All experimental investigations should be preceded by a thorough literature search for any new information and a comprehensive safety assessment.

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References

- 1. Methyl 2-ethoxyacetate | C5H10O3 | CID 325385 - PubChem [pubchem.ncbi.nlm.nih.gov]
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